3-Isopropoxypropylamine: A Comprehensive Technical Guide for Chemical Synthesis

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Compound of Interest

Compound Name:	*3-Isopropoxypropylamine*
CAS No.:	*2906-12-9*
Cat. No.:	*B147148*

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Introduction

3-Isopropoxypropylamine (IPOPA) is a versatile primary amine and ether that serves as a crucial chemical intermediate in the synthesis of a wide array of organic compounds. Its bifunctional nature, possessing both a nucleophilic amine group and a flexible isopropoxy chain, makes it a valuable building block in the pharmaceutical, agrochemical, and dye industries. This technical guide provides an in-depth overview of the synthesis of IPOPA, its applications as a chemical intermediate, detailed experimental protocols, and key quantitative data.

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **3-Isopropoxypropylamine** is presented below.

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Table 1: Physicochemical Properties of 3-Isopropoxypropylamine

Property	Value	Reference
CAS Number	2906-12-9	
Molecular Formula	$C_6H_{15}NO$	
Molecular Weight	117.19 g/mol	
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	78-79 °C @ 85 mmHg	
Melting Point	-65 °C	[1]
Density	0.845 g/mL at 25 °C	
Refractive Index (n20/D)	1.4195	
Flash Point	39 °C (closed cup)	
Solubility	Miscible with water	[1]

Table 2: Spectroscopic Data of 3-Isopropoxypropylamine

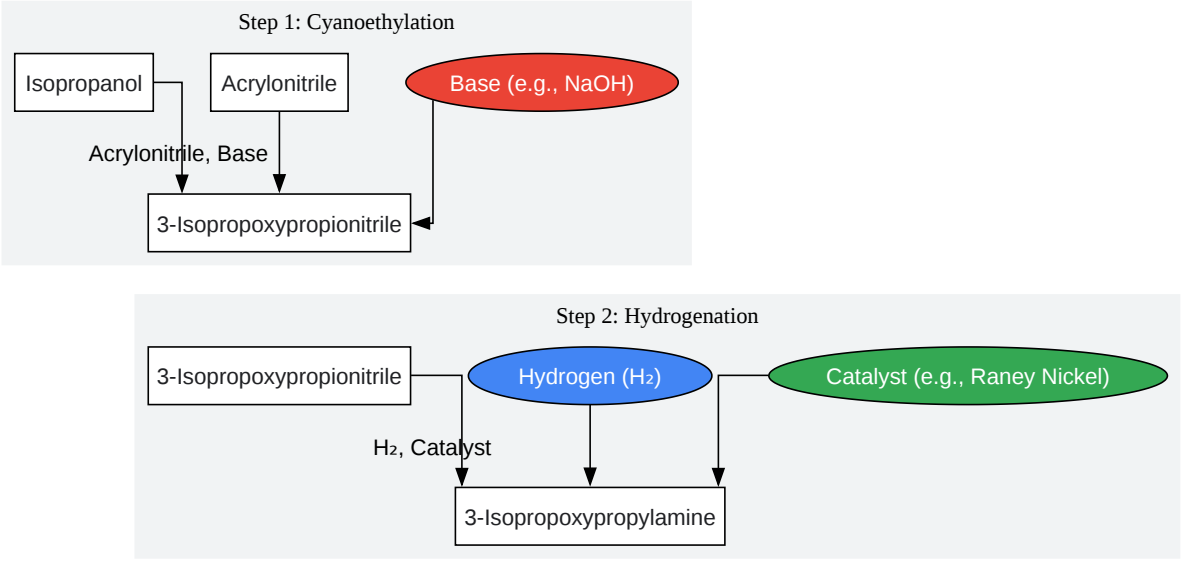
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Spectrum	Data	Reference
^{1}H NMR ($CDCl_3$, 90 MHz)	δ (ppm): 3.56 (m, 1H, CH), 3.49 (t, 2H, OCH_2), 2.81 (t, 2H, NCH_2), 2.21 (br s, 2H, NH_2), 1.71 (m, 2H, CCH_2C), 1.15 (d, 6H, 2xCH_3)	[2]
^{13}C NMR ($CDCl_3$)	δ (ppm): 71.8 (CH), 69.5 (OCH_2), 41.9 (NCH_2), 33.6 (CCH_2C), 22.2 (2xCH_3)	[3]
IR (liquid film)	ν (cm^{-1}): ~3380, ~3300 (N-H stretch, primary amine), ~2970, ~2870 (C-H stretch), ~1600 (N-H bend), ~1110 (C-O-C stretch)	[4][5]
Mass Spectrum (EI)	m/z: 117 (M^+), 102, 88, 74, 59, 44, 30 (base peak)	[6]

Synthesis of **3-Isopropoxypropylamine**

The industrial synthesis of **3-Isopropoxypropylamine** typically proceeds through a two-step process: the cyanoethylation of isopropanol followed by the catalytic hydrogenation of the resulting 3-isopropoxypropionitrile.

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Figure 1: General synthesis workflow for **3-Isopropoxypropylamine**.

Experimental Protocol: Synthesis of 3-Isopropoxypropylamine

Step 1: Synthesis of 3-Isopropoxypropionitrile

- To a stirred solution of isopropanol (1.0 molar equivalent) and a catalytic amount of a strong base such as sodium hydroxide (0.01-0.05 molar equivalents), slowly add acrylonitrile (1.0 molar equivalent) at a temperature maintained between 40-50 °C.[2]
- After the addition is complete, continue stirring the mixture at 50 °C for 2-4 hours.[2]

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- Monitor the reaction progress by gas chromatography (GC) or thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and neutralize the catalyst with a weak acid (e.g., acetic acid).
- Remove the excess isopropanol by distillation. The crude 3-isopropoxypropionitrile can be purified by vacuum distillation.

Step 2: Catalytic Hydrogenation to **3-Isopropoxypropylamine**

- Charge a high-pressure autoclave with 3-isopropoxypropionitrile, a suitable solvent (e.g., methanol or isopropanol), and a hydrogenation catalyst such as Raney Nickel (5-10% by weight of the nitrile).[2]
- Seal the autoclave and purge with nitrogen, followed by hydrogen.
- Pressurize the reactor with hydrogen to 50-100 atm and heat to 100-150 °C with vigorous stirring.[7]
- Monitor the reaction by observing the hydrogen uptake.
- After the theoretical amount of hydrogen has been consumed, cool the reactor, vent the excess pressure, and purge with nitrogen.
- Filter the reaction mixture to remove the catalyst.
- The solvent can be removed by distillation, and the resulting **3-Isopropoxypropylamine** is purified by vacuum distillation.

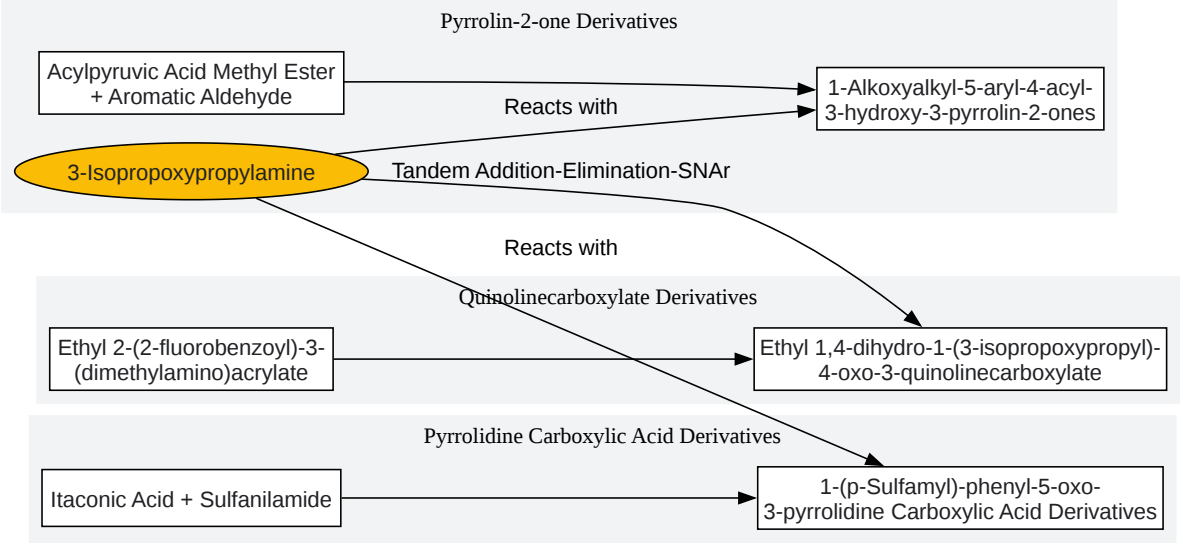
Table 3: Typical Reaction Parameters for IPOPA Synthesis

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Parameter	Value
Step 1 Yield	>90%
Step 2 Yield	>90%
Overall Yield	>80%

Applications as a Chemical Intermediate

3-Isopropoxypropylamine is a key precursor in the synthesis of various heterocyclic compounds with potential applications in drug discovery and development.



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Figure 2: Role of **3-Isopropoxypropylamine** in the synthesis of key chemical derivatives.

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Synthesis of 1-Alkoxyalkyl-5-aryl-4-acyl-3-hydroxy-3-pyrrolin-2-ones

These compounds have been investigated for their antibacterial activity.[8]

Experimental Protocol (Representative)

- A mixture of an acylpyruvic acid methyl ester (1.0 mmol), an aromatic aldehyde (1.0 mmol), and **3-Isopropoxypropylamine** (1.0 mmol) in 10 mL of ethanol is stirred at room temperature.[9]
- The reaction is monitored by TLC.
- After completion (typically 12-24 hours), the precipitate formed is filtered, washed with cold ethanol, and dried to afford the desired product.[9]
- Further purification can be achieved by recrystallization from a suitable solvent like ethanol or ethyl acetate.

Table 4: Representative Yields for Pyrrolin-2-one Synthesis

Reactants	Product	Typical Yield
Acetylpyruvic acid methyl ester, Benzaldehyde, IPOPA	1-(3-Isopropoxypropyl)-5-phenyl-4-acetyl-3-hydroxy-3-pyrrolin-2-one	70-85%

Synthesis of Ethyl 1,4-dihydro-1-(3-isopropoxypropyl)-4-oxo-3-quinolinecarboxylate

This class of compounds is of interest in the development of new antibacterial agents.

Experimental Protocol (Representative for Tandem Addition-Elimination-SNAr)

- To a solution of an ethyl 2-(2-halobenzoyl)-3-(dimethylamino)acrylate (1.0 equivalent) in a suitable solvent such as ethanol or DMF, add **3-Isopropoxypropylamine** (1.1 equivalents).

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- Heat the reaction mixture to reflux (80-120 °C) and stir for 4-8 hours.
- Monitor the reaction by TLC or LC-MS.
- Upon completion, cool the reaction mixture to room temperature.
- If a precipitate forms, filter and wash with a cold solvent. If no precipitate forms, remove the solvent under reduced pressure and purify the residue by column chromatography (silica gel, using a gradient of hexane/ethyl acetate) to yield the quinolinecarboxylate derivative.

Table 5: Representative Yields for Quinolinecarboxylate Synthesis

Reactants	Product	Typical Yield
Ethyl 2-(2-fluorobenzoyl)-3-(dimethylamino)acrylate, IPOPA	Ethyl 1,4-dihydro-1-(3-isopropoxypropyl)-4-oxo-3-quinolinecarboxylate	60-80%

Synthesis of 1-(p-Sulfamyl)-phenyl-5-oxo-3-pyrrolidine Carboxylic Acid Derivatives

Derivatives of sulfanilamide are well-known for their antibacterial properties.

Experimental Protocol (Representative)

- A mixture of itaconic acid (1.0 equivalent) and **3-Isopropoxypropylamine** (1.0 equivalent) in water or a polar solvent is heated to form the corresponding N-substituted itaconic acid monoamide.
- After cooling, the intermediate is isolated.
- The intermediate is then reacted with a sulfanilamide derivative in the presence of a dehydrating agent (e.g., dicyclohexylcarbodiimide (DCC)) or by heating to induce cyclization and formation of the pyrrolidinone ring.
- The final product is isolated and purified by recrystallization or chromatography.

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Table 6: Representative Yields for Pyrrolidine Carboxylic Acid Derivative Synthesis

Reactants	Product	Typical Yield
Itaconic acid, IPOPA, Sulfanilamide	1-(3-Isopropoxypropyl)-5-oxo-N-(4-sulfamoylphenyl)pyrrolidine-3-carboxamide	50-70%

Safety and Handling

3-Isopropoxypropylamine is a flammable and corrosive liquid. It can cause severe skin burns and eye damage. Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. In case of fire, use carbon dioxide, dry chemical powder, or alcohol-resistant foam.

Conclusion

3-Isopropoxypropylamine is a valuable and versatile chemical intermediate with significant applications in the synthesis of heterocyclic compounds, particularly those with potential pharmaceutical applications. The synthetic routes to IPOPA are well-established, and its reactivity allows for the construction of complex molecular architectures. This guide provides a foundational understanding for researchers and professionals working with this important building block.

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